

An In-depth Technical Guide to the Biosynthesis Pathway of Tetraoxygenated Xanthoness

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Compound of Interest

Compound Name: Cowaxanthone B

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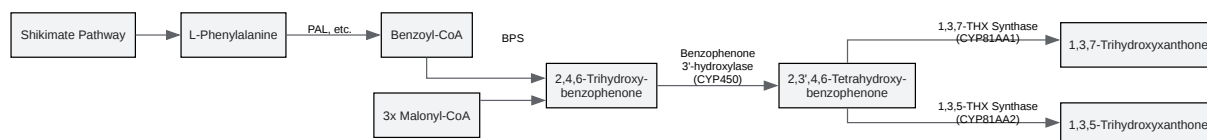
This technical guide provides a comprehensive overview of the biosynthesis of tetraoxygenated xanthoness, a class of plant secondary metabolites with significant pharmacological potential. The document details the core biosynthetic pathway, key enzymes involved in tetraoxygenation, and subsequent modifications. Furthermore, it presents available quantitative data and detailed experimental protocols for the study of these enzymes and metabolites, alongside mandatory visualizations to facilitate understanding.

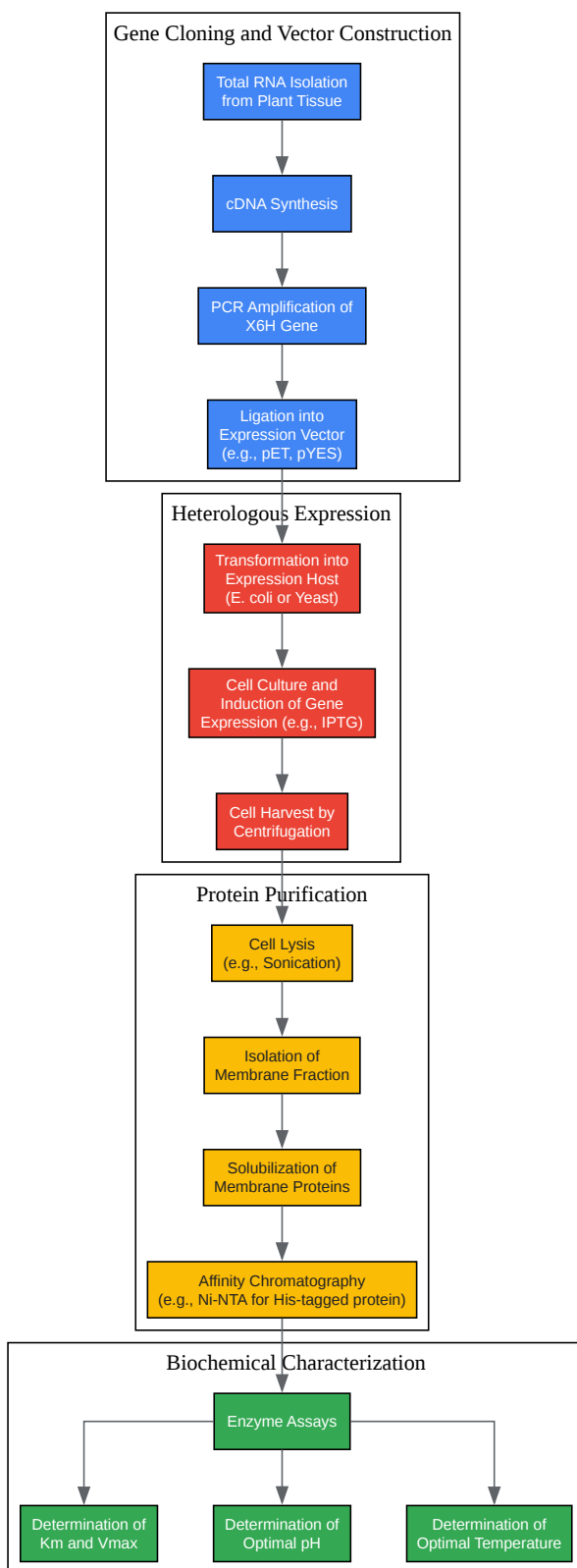
The Core Biosynthetic Pathway of Xanthoness

The biosynthesis of xanthoness in plants primarily follows the shikimate and polyketide pathways.^{[1][2]} The pathway converges on the formation of a central benzophenone intermediate, which then undergoes intramolecular cyclization to form the core trihydroxyxanthone scaffold.^{[2][3]}

The initial steps involve the shikimate pathway, which produces aromatic amino acids.^[2] In a phenylalanine-dependent pathway, L-phenylalanine is converted to benzoyl-CoA. Alternatively, a phenylalanine-independent pathway can also lead to the formation of benzoyl-CoA. Benzoyl-CoA then serves as a starter molecule for a polyketide synthase, benzophenone synthase (BPS), which catalyzes the condensation of benzoyl-CoA with three molecules of malonyl-CoA to yield 2,4,6-trihydroxybenzophenone.^[4]

This intermediate is then hydroxylated by a cytochrome P450 enzyme, benzophenone 3'-hydroxylase, to form the key intermediate, 2,3',4,6-tetrahydroxybenzophenone.^[4] This central molecule is the branching point for the formation of two isomeric trihydroxyxanthone cores through regioselective oxidative cyclization, catalyzed by two distinct cytochrome P450 enzymes: 1,3,7-trihydroxyxanthone synthase (CYP81AA1) and 1,3,5-trihydroxyxanthone synthase (CYP81AA2).^{[5][6]}





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